

Application Notes and Protocols for 4-(2,4-Dinitroanilino)phenol

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Compound of Interest

Compound Name: 4-(2,4-Dinitroanilino)phenol

Cat. No.: B7728419

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Introduction

4-(2,4-Dinitroanilino)phenol, also known as Disperse Yellow 1, is a synthetic organic compound. Structurally, it is a derivative of both phenol and 2,4-dinitroaniline. While it has historical use as a dye, its structural similarity to 2,4-dinitrophenol (DNP), a well-characterized mitochondrial uncoupling agent, suggests potential applications in metabolic research. DNP is known to disrupt the proton gradient across the inner mitochondrial membrane, leading to an uncoupling of oxidative phosphorylation from ATP synthesis. This application note provides a detailed protocol for the preparation of a stock solution of **4-(2,4-Dinitroanilino)phenol** and outlines a potential application in studying mitochondrial function.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **4-(2,4-Dinitroanilino)phenol** is presented in Table 1. This information is crucial for accurate stock solution preparation and for understanding the compound's behavior in experimental settings.

Property	Value	Reference
Molecular Formula	C ₁₂ H ₉ N ₃ O ₅	--INVALID-LINK--
Molecular Weight	275.22 g/mol	--INVALID-LINK--
Appearance	Reddish-brown solid	--INVALID-LINK--
Solubility	Water: < 1 mg/mL. Slightly soluble in DMSO. Very slightly soluble in Chloroform.	--INVALID-LINK--, --INVALID-LINK--
CAS Number	101-56-4	--INVALID-LINK--

Safety Precautions

4-(2,4-Dinitroanilino)phenol is a dinitroaniline derivative and should be handled with care. The following safety precautions are recommended:

- Personal Protective Equipment (PPE): Wear a lab coat, safety glasses with side shields, and appropriate chemical-resistant gloves (e.g., nitrile gloves).
- Ventilation: Work in a well-ventilated area, preferably a chemical fume hood, especially when handling the powdered form to avoid inhalation.
- Handling: Avoid direct contact with skin and eyes. In case of contact, rinse thoroughly with water.
- Disposal: Dispose of the compound and any contaminated materials according to your institution's hazardous waste disposal procedures.

Experimental Protocol: Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **4-(2,4-Dinitroanilino)phenol** in dimethyl sulfoxide (DMSO). This high-concentration stock is suitable for subsequent dilution into aqueous media for various in vitro assays.

Materials:

- **4-(2,4-Dinitroanilino)phenol** (MW: 275.22 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Microcentrifuge tubes (1.5 mL or 2 mL)
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile pipette tips

Procedure:

- Calculate the required mass: To prepare 1 mL of a 10 mM stock solution, the required mass of **4-(2,4-Dinitroanilino)phenol** is calculated as follows:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 275.22 \text{ g/mol} = 2.7522 \text{ mg}$
- Weighing the compound: Carefully weigh out approximately 2.75 mg of **4-(2,4-Dinitroanilino)phenol** using a calibrated analytical balance. For ease of handling, it is recommended to weigh a larger amount (e.g., 27.5 mg) and dissolve it in a larger volume of DMSO (e.g., 10 mL) to minimize weighing errors.
- Dissolution: Transfer the weighed compound into an appropriate microcentrifuge tube. Add the calculated volume of DMSO (e.g., 1 mL for 2.75 mg).
- Solubilization: Tightly cap the tube and vortex thoroughly for 1-2 minutes until the compound is completely dissolved. Gentle warming in a 37°C water bath may aid in dissolution if necessary. Visually inspect the solution to ensure there are no undissolved particles.
- Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or -80°C in tightly sealed tubes, protected from light.

Note on Dilution for Cell Culture:

When preparing working solutions for cell-based assays, it is crucial to maintain a low final concentration of DMSO to avoid cytotoxicity. The final DMSO concentration should typically be less than 0.5% (v/v) in the cell culture medium. For example, to achieve a 10 μ M final concentration of **4-(2,4-Dinitroanilino)phenol**, you would add 1 μ L of the 10 mM stock solution to 1 mL of cell culture medium.

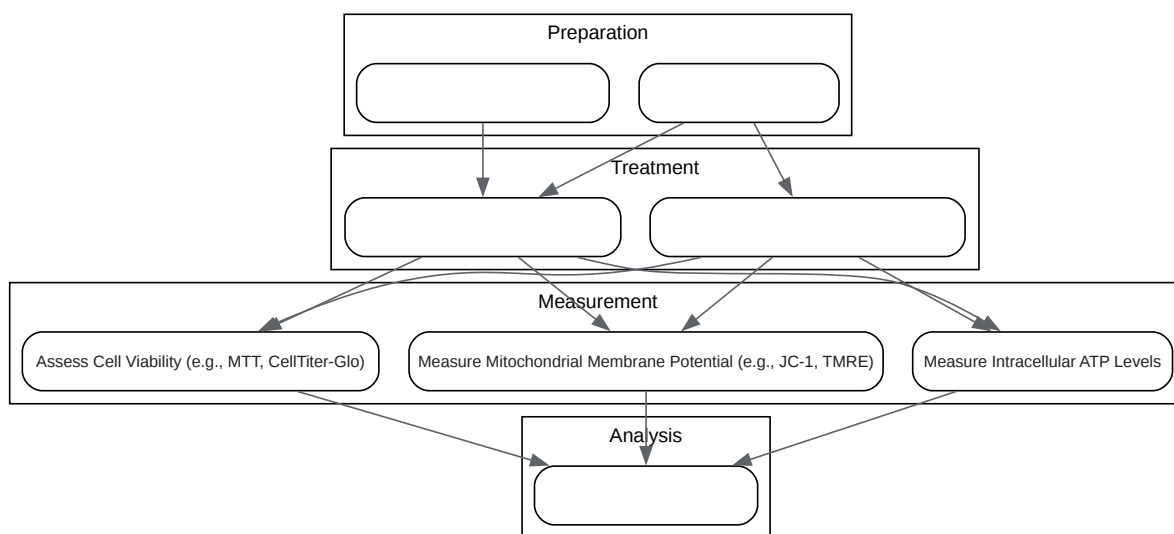
Application: Investigating Mitochondrial Uncoupling

Background:

Dinitrophenols are known to function as protonophores, which can transport protons across the inner mitochondrial membrane, bypassing ATP synthase. This uncouples the electron transport chain from oxidative phosphorylation, leading to a dissipation of the proton motive force as heat and a decrease in ATP synthesis. This mechanism can be investigated in cellular models.

Experimental Workflow:

The following diagram illustrates a general workflow for assessing the mitochondrial uncoupling activity of **4-(2,4-Dinitroanilino)phenol** in a cell-based assay.



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Workflow for assessing mitochondrial uncoupling.

Signaling Pathway:

The following diagram illustrates the proposed mechanism of action of **4-(2,4-Dinitroanilino)phenol** as a mitochondrial uncoupler, based on the known activity of DNP.

Proposed mechanism of mitochondrial uncoupling.

Data Interpretation

A summary of expected outcomes from experiments investigating the mitochondrial uncoupling effects of **4-(2,4-Dinitroanilino)phenol** is presented in Table 2.

Parameter Measured	Expected Outcome with 4-(2,4-Dinitroanilino)phenol Treatment	Rationale
Mitochondrial Membrane Potential	Decrease	Dissipation of the proton gradient across the inner mitochondrial membrane.
Intracellular ATP Levels	Decrease	Uncoupling of oxidative phosphorylation leads to reduced ATP synthesis.
Oxygen Consumption Rate	Increase (initially)	The electron transport chain attempts to compensate for the dissipated proton gradient by increasing its activity.
Cell Viability	Decrease (at higher concentrations or longer exposure)	Prolonged ATP depletion and cellular stress can lead to cytotoxicity.

Conclusion

This application note provides a comprehensive guide for the preparation of a stock solution of **4-(2,4-Dinitroanilino)phenol** and outlines its potential application in studying mitochondrial bioenergetics. Based on its structural similarity to 2,4-dinitrophenol, it is hypothesized to act as a mitochondrial uncoupler. The provided protocols and diagrams offer a framework for researchers to investigate this and other potential biological activities of this compound. As with any experimental work, appropriate controls and dose-response studies are essential for robust and reliable data.

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